

Spectroscopic Profile of 2-Phenylglutaric Anhydride: A Technical Guide

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Compound of Interest

Compound Name: 2-Phenylglutaric anhydride

CAS No.: 2959-96-8

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For researchers, scientists, and professionals in drug development, a thorough understanding of the structural and spectroscopic properties of key chemical intermediates is paramount. This technical guide provides an in-depth analysis of the spectroscopic data for **2-phenylglutaric anhydride**, a valuable building block in organic synthesis.

This document presents a comprehensive summary of the available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-phenylglutaric anhydride**. Detailed experimental protocols for acquiring such data are also provided, alongside a visual representation of the general spectroscopic analysis workflow.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry of **2-phenylglutaric anhydride**.

¹H NMR Data

Chemical Shift (δ) ppm	Assignment
7.20 - 7.40 (m, 5H)	Aromatic protons (C ₆ H ₅)
3.65 (m, 1H)	Methine proton (CH-Ph)
2.70 - 2.90 (m, 2H)	Methylene protons (CH ₂)
2.40 - 2.60 (m, 2H)	Methylene protons (CH ₂)

¹³C NMR Data

Chemical Shift (δ) ppm	Assignment
171.5	Carbonyl carbon (C=O)
170.8	Carbonyl carbon (C=O)
137.9	Aromatic quaternary carbon
129.2	Aromatic CH
128.5	Aromatic CH
127.8	Aromatic CH
45.1	Methine carbon (CH-Ph)
32.7	Methylene carbon (CH ₂)
28.9	Methylene carbon (CH ₂)

Infrared (IR) Spectroscopy Data	
Wavenumber (cm ⁻¹)	Assignment
1815 (s)	C=O stretch (anhydride)
1765 (s)	C=O stretch (anhydride)
3030 (w)	Aromatic C-H stretch
2950 (w)	Aliphatic C-H stretch
1230 (s)	C-O stretch

Mass Spectrometry (MS) Data	
m/z	Assignment
190	[M] ⁺ (Molecular ion)
146	[M - CO ₂] ⁺
118	[M - CO ₂ - CO] ⁺
104	[C ₈ H ₈] ⁺
91	[C ₇ H ₇] ⁺ (Tropylium ion)

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Synthesis of 2-Phenylglutaric Anhydride

A common method for the synthesis of **2-phenylglutaric anhydride** involves the dehydration of 2-phenylglutaric acid. In a typical procedure, 2-phenylglutaric acid is refluxed with an excess of a dehydrating agent, such as acetic anhydride, for several hours. The excess acetic anhydride and acetic acid byproduct are then removed by distillation under reduced pressure to yield the crude **2-phenylglutaric anhydride**. Further purification can be achieved by recrystallization from a suitable solvent system, such as ethyl acetate and hexane.

Nuclear Magnetic Resonance (NMR) Spectroscopy

For the acquisition of NMR spectra, a sample of **2-phenylglutaric anhydride** is dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), at a concentration of approximately 10-20 mg/mL.

- ^1H NMR Spectroscopy: A standard proton NMR spectrum is acquired on a 400 MHz or 500 MHz spectrometer. Data is typically collected with a sufficient number of scans to achieve a good signal-to-noise ratio. Chemical shifts are reported in parts per million (ppm) relative to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).
- ^{13}C NMR Spectroscopy: A proton-decoupled ^{13}C NMR spectrum is recorded on the same instrument. A larger number of scans is usually required compared to ^1H NMR to obtain a spectrum with adequate signal intensity. Chemical shifts are reported in ppm relative to the solvent peak.

Infrared (IR) Spectroscopy

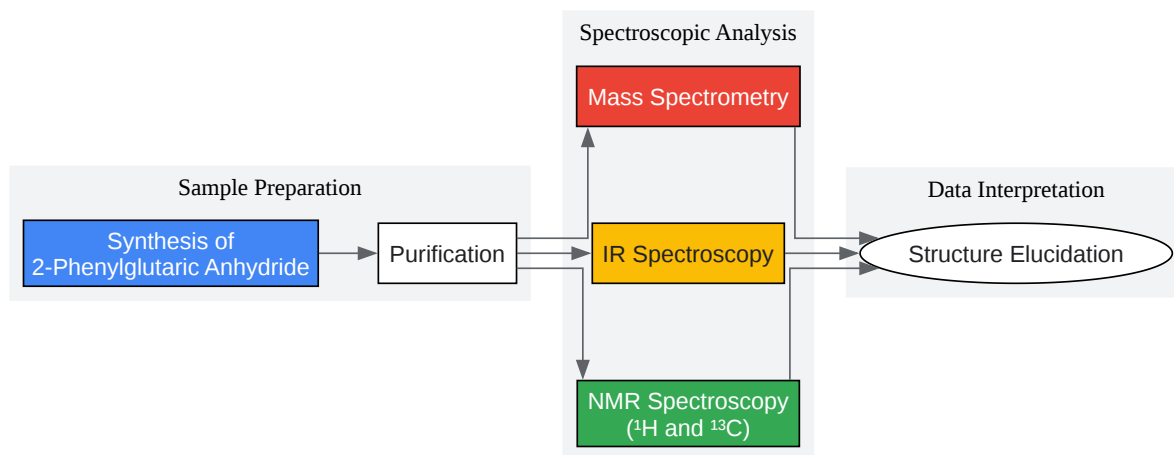
The IR spectrum of solid **2-phenylglutaric anhydride** can be obtained using the Attenuated Total Reflectance (ATR) technique. A small amount of the solid sample is placed directly onto the ATR crystal, and pressure is applied to ensure good contact. The spectrum is recorded over the range of $4000\text{-}400\text{ cm}^{-1}$. Alternatively, a potassium bromide (KBr) pellet can be prepared by grinding a small amount of the sample with dry KBr and pressing the mixture into a thin, transparent disk.

Mass Spectrometry (MS)

Mass spectral data is typically acquired using an electron ionization (EI) source. A small amount of the sample is introduced into the mass spectrometer, where it is vaporized and bombarded with a high-energy electron beam. The resulting charged fragments are separated based on their mass-to-charge ratio (m/z) and detected. The NIST WebBook provides a mass spectrum for α -phenylglutaric anhydride, which can be used as a reference.^[1]

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **2-phenylglutaric anhydride**.



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Caption: General workflow for the synthesis, purification, and spectroscopic analysis of **2-phenylglutaric anhydride**.

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References

- 1. α -Phenylglutaric anhydride [webbook.nist.gov]
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